

# Long-term stability of ARL 17477 in frozen stock solutions

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## Compound of Interest

Compound Name: ARL 17477

Cat. No.: B1663704

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## ARL 17477 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the long-term stability, storage, and use of **ARL 17477** in experimental settings.

## Frequently Asked Questions (FAQs)

1. What is **ARL 17477** and what is its primary mechanism of action?

**ARL 17477** is a selective inhibitor of neuronal nitric oxide synthase (nNOS).[1] It exhibits a higher potency for nNOS over endothelial NOS (eNOS).[1] The primary mechanism of action involves the inhibition of nNOS, which plays a role in various physiological and pathological processes in the nervous system.[1]

2. What is the solubility of **ARL 17477**?

**ARL 17477** dihydrochloride is soluble in water up to 50 mM and in DMSO up to 100 mM.

3. How should solid **ARL 17477** be stored?

Solid **ARL 17477** should be stored desiccated. While one supplier suggests storage at room temperature, another recommends storage at -20°C. For optimal long-term stability of the solid compound, it is advisable to store it tightly sealed and protected from moisture in a desiccator

at -20°C. General guidelines for bioactive compounds suggest that in solid form, when stored correctly, the product can be stable for up to 6 months.

#### 4. How should **ARL 17477** stock solutions be prepared and stored?

It is recommended to prepare stock solutions in either water or DMSO. For long-term storage, it is best practice to aliquot the stock solution into single-use vials to avoid repeated freeze-thaw cycles. These aliquots should be stored in tightly sealed vials at -20°C. While some general guidelines suggest that solutions stored at -20°C may be usable for up to one month, it is highly recommended to prepare fresh solutions on the day of the experiment whenever possible.

#### 5. Is there quantitative data on the long-term stability of **ARL 17477** in frozen stock solutions?

Currently, there is a lack of published, quantitative long-term stability data specifically for **ARL 17477** in frozen stock solutions. Stability can be affected by factors such as the solvent, storage temperature, and exposure to light. For critical experiments, it is recommended to use freshly prepared solutions or to perform internal validation of stored stock solutions.

## Troubleshooting Guide

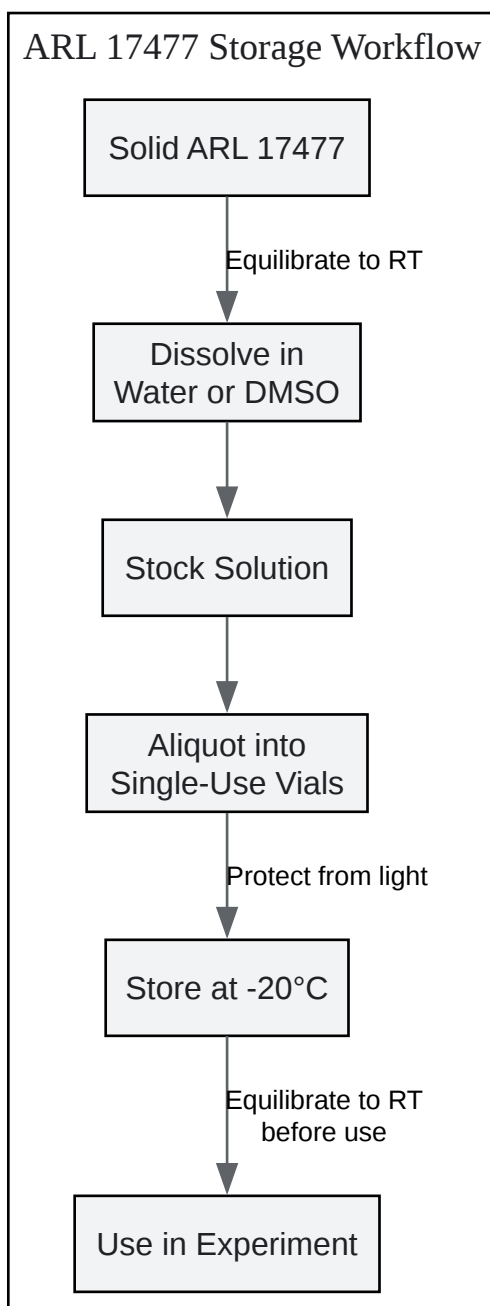
Issue	Possible Cause	Recommended Solution
Inconsistent or unexpected experimental results	Degradation of ARL 17477 due to improper storage.	Prepare a fresh stock solution of ARL 17477. Avoid using stock solutions that have been stored for an extended period or subjected to multiple freeze-thaw cycles.
Precipitation of the compound in the stock solution.	Before use, allow the vial to equilibrate to room temperature for at least 60 minutes. Gently vortex the solution to ensure it is fully dissolved. If precipitation is observed, the solution can be gently warmed at 37°C and sonicated.	
Difficulty dissolving the compound	Incorrect solvent or concentration.	Ensure you are using an appropriate solvent (water or DMSO) and that the concentration does not exceed the recommended solubility limits (50 mM in water, 100 mM in DMSO).
Poor quality of the compound.	Use a high-purity ARL 17477 from a reputable supplier. Check the certificate of analysis for purity information.	
Observed off-target effects	ARL 17477 has a recently identified dual inhibitory action on the autophagy-lysosomal system, independent of its nNOS inhibition.[2]	Be aware of this dual activity when designing experiments and interpreting results. Consider including appropriate controls to distinguish between nNOS-dependent and -independent effects.

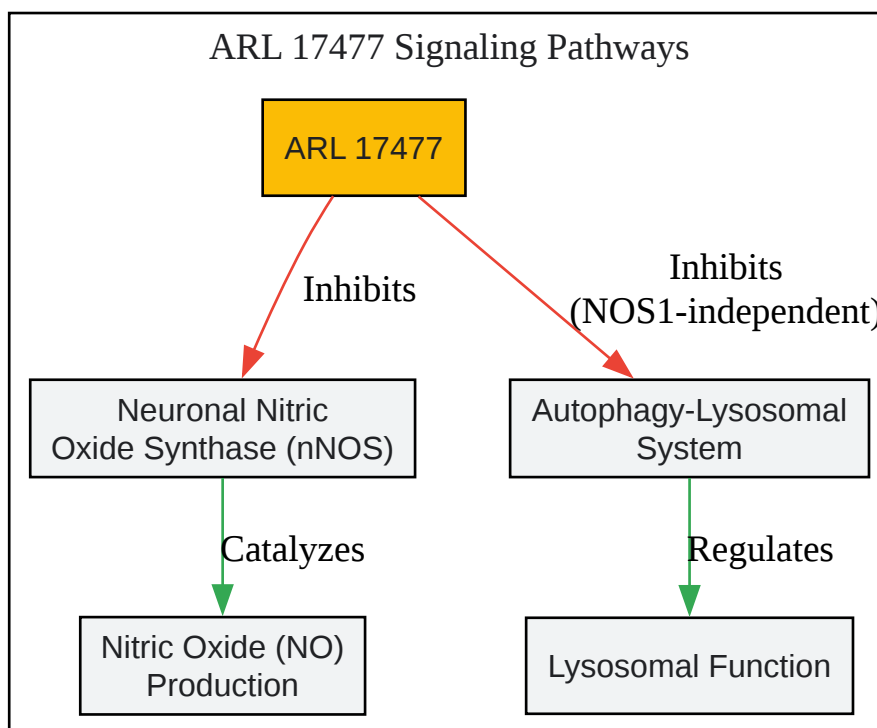
## Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO:

- **Compound Equilibration:** Allow the vial of solid **ARL 17477** to equilibrate to room temperature for at least 60 minutes before opening.
- **Weighing:** Accurately weigh the desired amount of **ARL 17477** powder using a calibrated analytical balance in a chemical fume hood. For example, to prepare 1 ml of a 10 mM stock solution (M.Wt: 442.83 g/mol ), weigh out 4.43 mg of the compound.
- **Dissolution:** Add the appropriate volume of high-purity, anhydrous DMSO to the solid compound.
- **Mixing:** Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can aid dissolution if necessary.
- **Aliquoting and Storage:** Aliquot the stock solution into single-use, tightly sealed vials. Store the aliquots at -20°C, protected from light.

## Visualizations





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## References

- 1. ARL 17477 dihydrochloride | CAS:866914-87-6 | Selective nNOS inhibitor | High Purity | Manufacturer BioCrick [[biocrick.com](http://biocrick.com)]
- 2. ARL-17477 is a dual inhibitor of NOS1 and the autophagic-lysosomal system that prevents tumor growth in vitro and in vivo - PubMed [[pubmed.ncbi.nlm.nih.gov](http://pubmed.ncbi.nlm.nih.gov)]
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